

# voclosporin cost-effectiveness analysis lupus nephritis

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Voclosporin

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## Cost-Effectiveness Analysis of Voclosporin

The following table summarizes the key cost-effectiveness metrics for **voclosporin** from a US healthcare perspective, based on an updated 2024 analysis that used the Institute for Clinical and Economic Review (ICER) model [1] [2].

Analysis Population	Incremental Cost per QALY	Incremental Cost per evLYG	ICER Willingness-to-Pay Threshold
Overall LN Population	\$88,076	\$77,643	\$150,000 per QALY
Black, Hispanic, and Latino Subpopulation	\$77,435	\$67,828	\$150,000 per QALY

This analysis demonstrates that **voclosporin** is considered a **cost-effective** treatment option, as its cost per QALY and evLYG are substantially below the common willingness-to-pay benchmark of \$150,000 [1] [3] [2]. The model incorporated the 2023 drug price, real-world healthcare costs, and data on treatment duration for non-responders [1].

## Clinical Efficacy & Safety Profile

**Voclosporin**'s cost-effectiveness is supported by its clinical performance. The data below primarily compares a **voclosporin**-based regimen to a placebo control group receiving background immunosuppressive therapy (mycophenolate mofetil and rapidly tapered low-dose steroids).

### Efficacy and Safety vs. Placebo + Standard of Care

Parameter	Voclosporin + MMF + Steroids	Placebo + MMF + Steroids	Source (Trial)
Complete Renal Response at 52 weeks	41% (73/179 patients)	23% (40/178 patients)	[4] (AURORA 1)
Odds Ratio for Renal Response	2.65 (95% CI: 1.64-4.27)	-	[4] (AURORA 1)
Long-Term Efficacy	Sustained complete renal response and preserved kidney function over 3 years	-	[5] (AURORA 2)
Serious Adverse Events	21% (37/178 patients)	21% (38/178 patients)	[4] (AURORA 1)
Most Frequent Serious Infection	Pneumonia (4%)	Pneumonia (4%)	[4] (AURORA 1)
Mortality (during study)	<1% (1 patient)	3% (5 patients)	[4] (AURORA 1)

### Comparison with Other Calcineurin Inhibitors

A direct head-to-head clinical trial comparing **voclosporin** to other CNIs like cyclosporine or tacrolimus is not available. However, a recent case report and review literature suggest potential advantages:

- **Versus Cyclosporine:** A single case report documented a patient with Class V LN who achieved only a partial response to a cyclosporine-based regimen (UPCR dropped from 6.2 to 2.4 mg/mg) but reached a complete response (UPCR 0.06 mg/mg) after switching to **voclosporin** [6]. The report also noted that elevated LDL cholesterol levels normalized after the switch [6].
- **Class Advantages:** A 2025 review notes that **voclosporin** has a more stable pharmacokinetic profile than traditional CNIs, potentially reducing the need for individualized dose adjustments and frequent monitoring [7]. It also points to a potentially lower incidence of certain adverse effects like hypertension and hyperlipidemia [7].

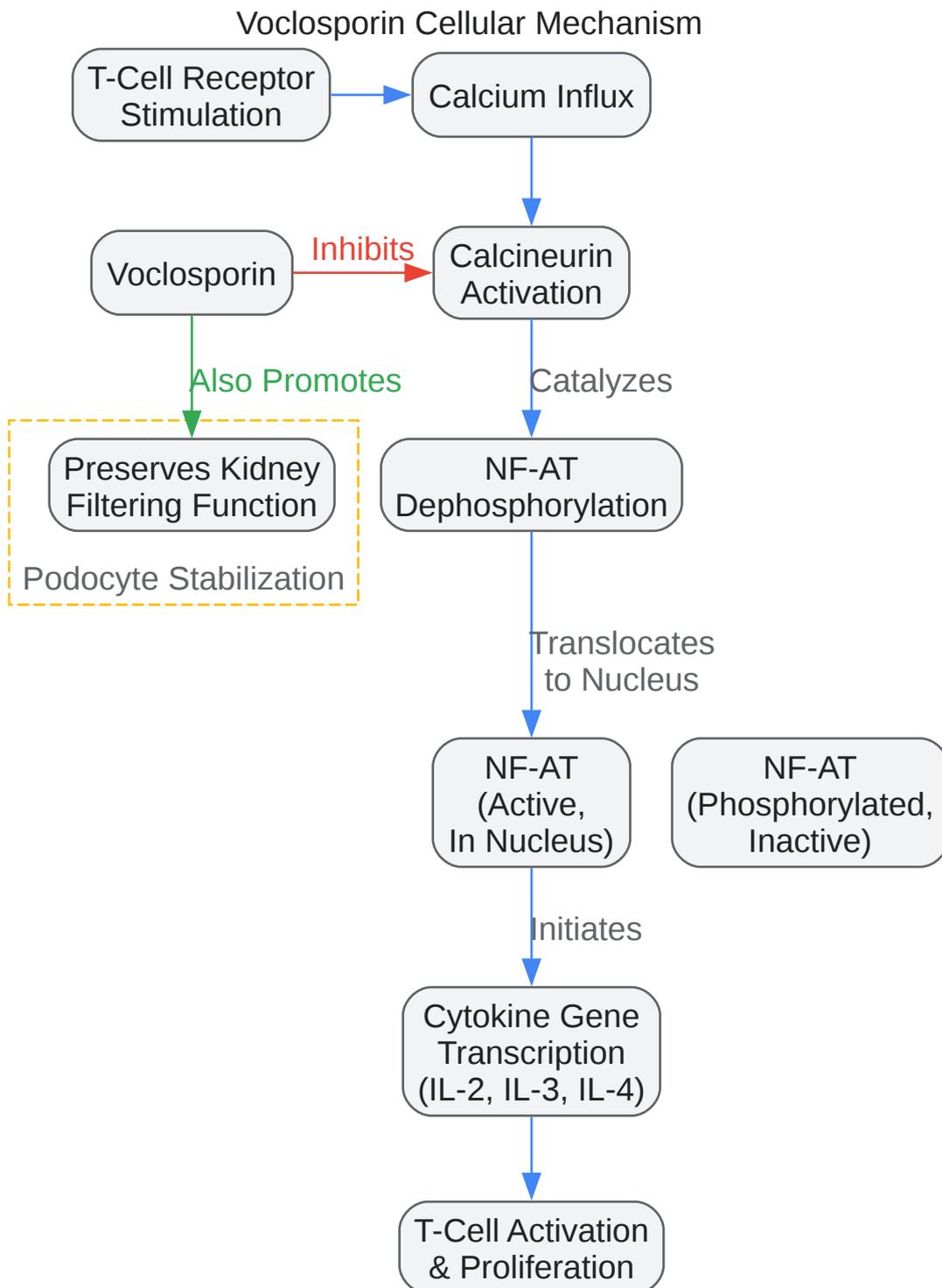
## Economic Evaluation Methodology

The core of the cost-effectiveness data comes from the **Lupus Nephritis Cost-Effectiveness Model (LN CEM)** developed by ICER [1] [2].

- **Model Type:** A combination of a short-term (3-year) trial-based **Markov model** and a long-term (lifetime) extrapolation using **partitioned survival modeling** [2].
- **Patient Journey:** The model simulates a cohort of adults with active LN who can transition between different health states: **Active Disease** → **Complete Renal Response** → **Partial Renal Response** → **Kidney Failure** → **Death** [2].
- **Key Inputs:**
  - **Clinical Data:** Renal response rates from the integrated analysis of the AURORA 1 and AURA-LV clinical trials [2].
  - **Cost Data:** The 2023 price of **voclosporin**, real-world healthcare payer costs for managing LN, and costs for treating end-stage kidney disease [1] [2].
  - **Health Outcomes:** Utility values (quality-of-life weights) assigned to each health state to calculate QALYs [2].
- **Analysis Perspective:** US healthcare sector [2].
- **Discount Rate:** 3% per year for both costs and health outcomes [2].

## Mechanism of Action

**Voclosporin** is a novel, second-generation calcineurin inhibitor (CNI) with a dual mechanism of action in lupus nephritis [7] [3]. The following diagram illustrates its cellular pathway:



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- **Immunosuppressive Action:** **Voclosporin** enters T-cells and inhibits the phosphatase activity of the enzyme **calcineurin**. Calcineurin is normally responsible for dephosphorylating the transcription factor **NF-AT (Nuclear Factor of Activated T-cells)**. By inhibiting this step, **voclosporin** prevents NF-AT from translocating to the nucleus, thereby blocking the transcription of genes for pro-

inflammatory cytokines like **IL-2, IL-3, and IL-4**. This suppresses T-cell activation and proliferation, reducing the autoimmune attack on the kidneys [7] [3].

- **Podocyte Stabilization:** Beyond its immunosuppressive effects, **voclosporin** is noted for directly **stabilizing podocytes**, which are critical cells in the kidney's filtration barrier. This dual action helps to reduce proteinuria and preserve kidney function [3].

## Gaps in Comparative Data

While the search results provide a robust analysis of **voclosporin's** standalone profile, they do not contain full, direct cost-effectiveness or clinical comparisons against all relevant active alternatives like **tacrolimus** or **belimumab**. The ICER assessment from 2021 evaluated both **voclosporin** and belimumab but did not provide a direct head-to-head comparison in its publicly available summary [8].

To complete a comprehensive comparison guide, you may need to conduct further targeted searches for:

- **Direct cost-effectiveness analyses** comparing **voclosporin** versus belimumab.
- **Network meta-analyses** of clinical trials that provide indirect comparisons of efficacy and safety between **voclosporin**, tacrolimus, cyclophosphamide, and belimumab.
- **Real-world evidence studies** comparing long-term outcomes and costs between these treatment regimens.

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